

Proper Disposal of PNU-74654: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name: PNU-74654

Cat. No.: B8081685

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of chemical compounds is a critical component of laboratory operations. This guide provides essential safety and logistical information for the proper disposal of **PNU-74654**, a Wnt/ β -catenin pathway inhibitor. Adherence to these procedures is vital for personnel safety and environmental protection.

PNU-74654 is intended for research use only and is not for human or veterinary use.^[1] All disposal procedures must comply with local, state, and federal regulations.

Chemical and Physical Properties

A clear understanding of the chemical and physical properties of **PNU-74654** is fundamental to its safe handling and disposal.

Property	Data
CAS Number	113906-27-7[2][3]
Molecular Formula	C ₁₉ H ₁₆ N ₂ O ₃ [2][3]
Molecular Weight	320.34 g/mol [3]
Appearance	Crystalline solid[2]
Solubility	Soluble in DMSO (up to 100 mM), DMF (30 mg/ml), and Ethanol (1 mg/ml).[1][2][3]
Storage (Solid)	Store at +4°C or -20°C as a solid.[1][2][3][4]
Storage (Solutions)	Store solutions at -20°C for up to one month. Some sources suggest longer stability at -80°C. [1][4][5]

Step-by-Step Disposal Procedures

The following procedures provide a general framework for the disposal of **PNU-74654**. Always consult your institution's Environmental Health and Safety (EHS) department for specific guidelines.

Disposal of Solid PNU-74654 Waste

- Categorization: Unused or expired solid **PNU-74654** should be treated as hazardous chemical waste.
- Packaging:
 - If possible, dispose of the compound in its original, clearly labeled container.
 - If repackaging is necessary, use a container that is compatible with the chemical, such as a glass or polyethylene bottle with a secure, screw-on cap.
 - The container must be in good condition, with no cracks or leaks.
- Labeling:

- Clearly label the waste container with "Hazardous Waste."
- The label must include the full chemical name: "**PNU-74654**" or "2-Phenoxybenzoic acid-[(5-methyl-2-furanyl)methylene]hydrazide."^[3] Do not use abbreviations.
- Indicate the quantity of the waste.
- Include the date of waste generation, the laboratory or room number, and the principal investigator's name and contact information.
- Storage:
 - Store the sealed hazardous waste container in a designated satellite accumulation area.
 - Ensure the storage area is secure and away from incompatible materials.
- Collection:
 - Contact your institution's EHS department to schedule a pickup for hazardous waste.

Disposal of PNU-74654 Solutions

- Categorization: Solutions of **PNU-74654**, including those in solvents like DMSO, are to be treated as hazardous liquid chemical waste. Do not dispose of these solutions down the drain.
- Packaging:
 - Use a leak-proof container with a secure screw-on cap. Plastic containers are often preferred over glass to minimize the risk of breakage.
 - Ensure the container is chemically compatible with the solvent used (e.g., polyethylene for DMSO).
 - Do not overfill the container; leave at least 10% headspace to allow for expansion.
- Labeling:
 - Label the container with "Hazardous Waste."

- List all constituents of the solution, including **PNU-74654** and the solvent(s) (e.g., "**PNU-74654** in Dimethyl Sulfoxide").
- Provide the approximate concentration or percentage of each component.
- Include the date, laboratory information, and principal investigator's details as described for solid waste.
- Segregation and Storage:
 - Segregate the waste container based on the solvent's hazard class (e.g., flammable, organic).
 - Store in a designated satellite accumulation area, using secondary containment (such as a chemical-resistant tray or tub) to prevent spills.
- Collection:
 - Arrange for collection by your institution's EHS department.

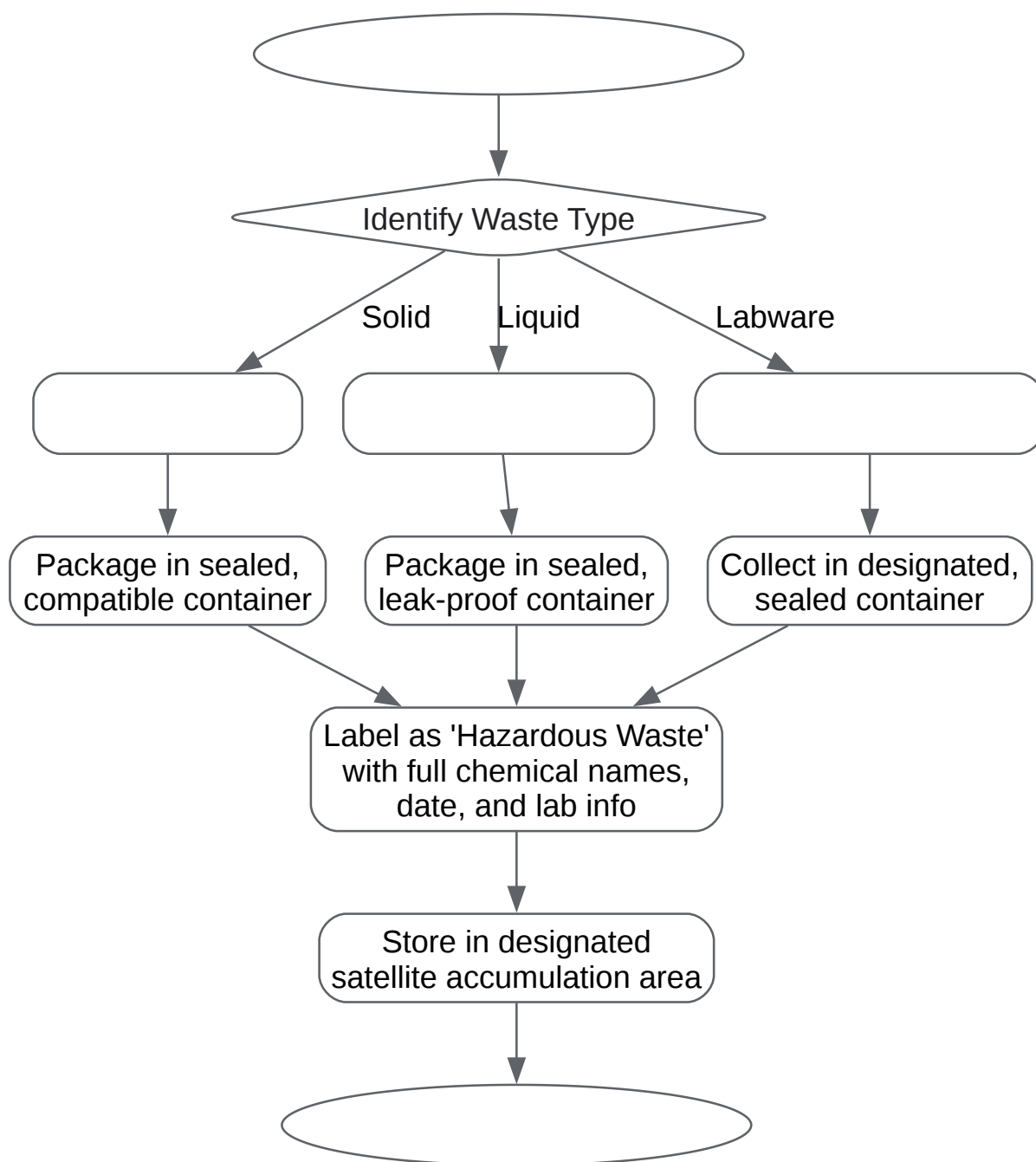
Disposal of Contaminated Labware

- Solid Contaminated Waste: Items such as gloves, pipette tips, and empty vials that have come into direct contact with **PNU-74654** should be considered chemically contaminated solid waste.
 - Collect this waste in a designated, clearly labeled, and sealed plastic bag or container.
 - Dispose of it through your institution's hazardous waste program.
- Empty Containers:
 - An empty **PNU-74654** container must be triple-rinsed with a suitable solvent (such as ethanol or acetone) before it can be considered for regular disposal.
 - The rinsate from this process must be collected and disposed of as hazardous liquid chemical waste.

- After triple-rinsing and air-drying in a ventilated area (like a fume hood), deface or remove the original label. The container may then be disposed of in the regular trash or recycling, in accordance with institutional policies.

PNU-74654 Disposal Decision Pathway

The following diagram illustrates the decision-making process for the proper disposal of **PNU-74654** and associated materials.



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Caption: **PNU-74654** Disposal Decision Workflow

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